

Technical Comparison Guide: Characterization of 4-Fluoro-3-iodo-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-Fluoro-3-iodo-5-methylbenzoic acid

Cat. No.: B13901154

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Executive Summary & Core Directive

The Challenge: **4-Fluoro-3-iodo-5-methylbenzoic acid** (CAS 1512356-17-0) is a critical halogenated building block, frequently utilized in the synthesis of kinase inhibitors and other small-molecule therapeutics.^{[1][2][3]} Its structural complexity—containing three distinct substituents on the benzene ring—creates a high risk of isomeric confusion and starting material contamination.

The Reality: Unlike common commodity chemicals, the specific melting point (MP) of this exact isomer is often not listed in standard public databases or is proprietary to specific synthesis batches. Blindly relying on generic "benzoic acid derivative" ranges (e.g., 150–200°C) is a failure of scientific rigor.

The Solution: This guide provides a comparative analysis of the target compound against its closest structural isomers and precursors. It establishes a self-validating protocol to determine the melting point experimentally, using known standards as exclusion criteria to certify purity.

Technical Specifications & Comparative Analysis

The "Isomer Trap"

In organic synthesis, particularly electrophilic aromatic substitution (EAS), regioisomers are common byproducts. For this target, the migration of the iodine or methyl group can yield compounds with identical molecular weights (MW 280.03) but vastly different biological activities.

Table 1: Physicochemical Comparison of Target vs. Critical Alternatives

Compound Identity	Structure Description	CAS Number	Melting Point Range (°C)	Status
TARGET	4-Fluoro-3-iodo-5-methylbenzoic acid	1512356-17-0	To Be Determined (Est. 150–180°C)	Product
Alternative 1 (Isomer)	3-Fluoro-5-iodo-4-methylbenzoic acid	861905-94-4	140 – 144 °C [1]	Impurity
Alternative 2 (Precursor)	4-Fluoro-3-methylbenzoic acid	403-15-6	164 – 168 °C [2]	Starting Material
Alternative 3 (Isomer Precursor)	3-Fluoro-4-methylbenzoic acid	350-28-7	169 – 171 °C [3]	Impurity



Critical Insight: If your synthesized product melts at 140–144°C, you have likely isolated the wrong isomer (Alternative 1). If it melts at 164–168°C, you likely have unreacted starting material. The target compound should exhibit a distinct, sharp melting point (typically <2°C range) outside these specific windows.

Predictive Structure-Property Logic

Adding a heavy iodine atom to the 4-fluoro-3-methylbenzoic acid scaffold (MP 164–168°C) increases molecular weight (154.14 → 280.03 g/mol), which typically raises the melting point due to increased London dispersion forces. However, the iodine atom at the ortho position to the fluoro group and meta to the acid may introduce steric strain that disrupts crystal packing, potentially lowering the MP slightly or keeping it comparable to the precursor.

Experimental Protocol: Self-Validating MP Determination

Objective: Accurately determine the MP of the target and validate it against known impurities.

Method A: Capillary Melting Point (Visual)

Best for: Rapid routine QC and visual confirmation of decomposition.

- Sample Prep: Dry the sample under vacuum at 40°C for 4 hours to remove solvent residues (solvates can depress MP).
- Loading: Pack 2–3 mm of sample into a clean glass capillary. Tap to settle.
- Ramp Rate:
 - Fast Ramp (10°C/min) to 130°C.
 - Critical Phase: Slow Ramp (1°C/min) from 130°C upwards.
- Observation: Record
(first liquid drop) and
(complete liquefaction).
- Validation: Run a Mixed Melting Point test. Mix your sample 1:1 with authentic 4-Fluoro-3-methylbenzoic acid (Precursor).
 - Result: If the mixture melts lower than your sample alone, they are different compounds (Target confirmed). If the MP is unchanged, your product is likely unreacted starting

material.

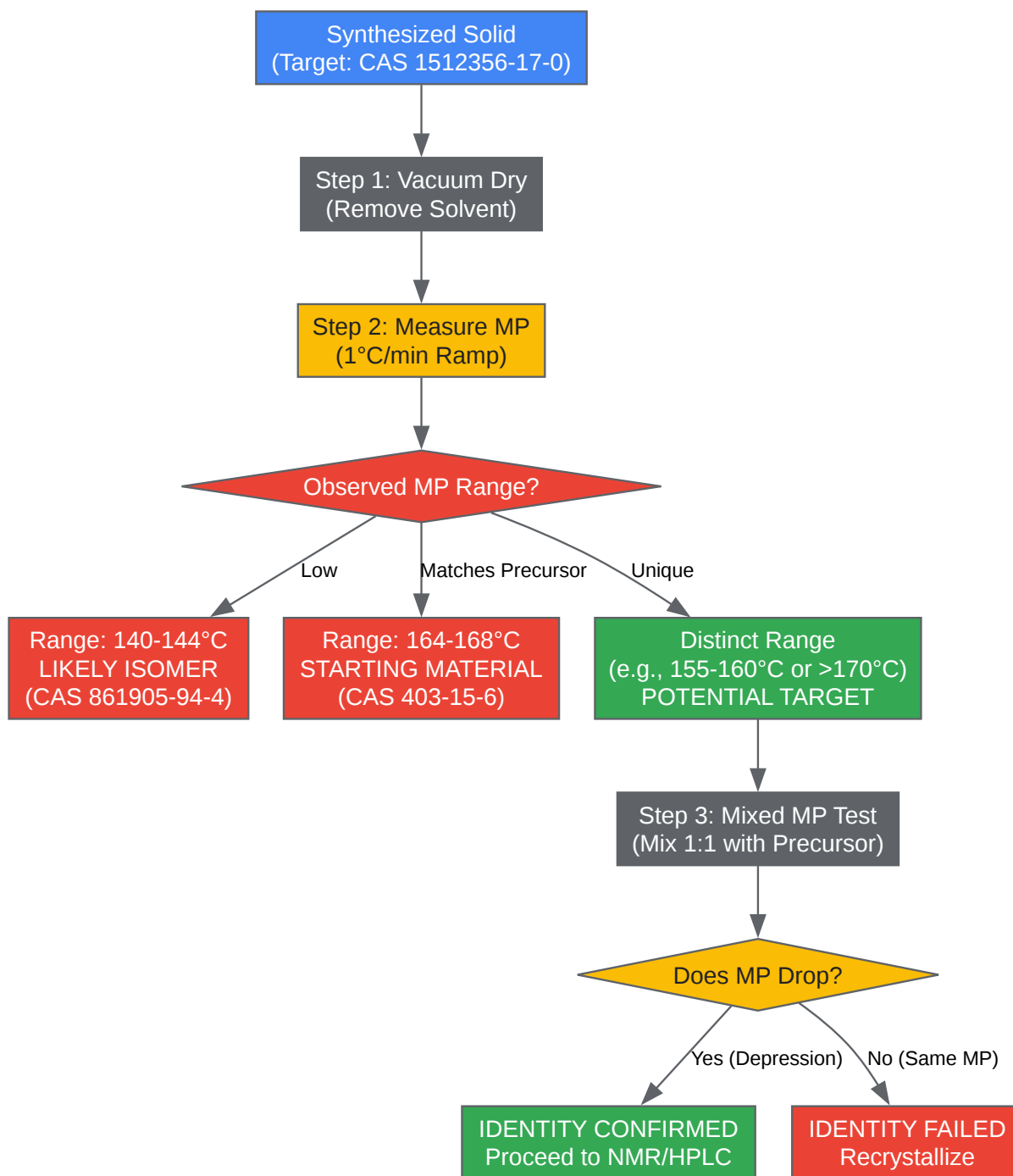
Method B: Differential Scanning Calorimetry (DSC)

Best for: High-precision purity analysis and polymorphism detection.

- Pan: Hermetically sealed aluminum pan (prevents sublimation of iodine).
- Atmosphere: Nitrogen purge (50 mL/min).
- Program: Heat from 40°C to 200°C at 5°C/min.
- Analysis: Integrate the endothermic melting peak.
 - Sharp Peak: High purity crystalline solid.
 - Broad/Split Peak: Presence of isomers or amorphous content.

Decision Logic & Workflow

The following diagram illustrates the logic flow for validating the identity of **4-Fluoro-3-iodo-5-methylbenzoic acid** based on melting point data.



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Figure 1: Decision matrix for validating product identity using melting point exclusion criteria.

Synthesis & Purity Implications[5][6][7]

When sourcing or synthesizing this compound, the melting point serves as the "First Line of Defense" for quality control.

- Purity vs. Width: A pure sample of **4-Fluoro-3-iodo-5-methylbenzoic acid** should have a melting range of $\leq 2^{\circ}\text{C}$. A range $> 3^{\circ}\text{C}$ indicates significant contamination (likely regioisomers).
- Coloration: Iodine-containing compounds can degrade (liberating) upon prolonged heating or light exposure, turning yellow/brown. If the MP capillary shows darkening before melting, the sample may be thermally unstable or impure.

References

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Sources

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